

Health and safety information for handling Cyclohex-3-en-1-one

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Compound of Interest		
Compound Name:	Cyclohex-3-en-1-one	
Cat. No.:	B1204788	Get Quote

Health and Safety for Cyclohex-3-en-1-one: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is based on currently available data. **Cyclohex-3-en-1-one** is a chemical with limited publicly available safety and toxicity data. All handling should be performed by trained personnel with appropriate engineering controls and personal protective equipment. This guide is not a substitute for a comprehensive risk assessment and consultation of the most current Safety Data Sheet (SDS) from the supplier.

Executive Summary

Cyclohex-3-en-1-one (CAS No. 4096-34-8) is a cyclic ketone with applications in organic synthesis.[1] Due to a notable lack of comprehensive safety and toxicological data for this specific compound, this guide provides a detailed overview of its known properties and infers potential hazards based on structurally related chemicals. All quantitative data is summarized in tabular format for clarity. Standard experimental protocols for assessing chemical hazards are detailed, and logical workflows for safe handling and emergency procedures are visualized. Researchers must exercise extreme caution and assume the compound may be hazardous.

Hazard Identification and Classification



Specific Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **Cyclohex-3-en-1-one** is not consistently available in public databases. One safety data sheet explicitly states that no data is available for GHS classification, pictograms, signal word, or hazard statements.[2] Therefore, a precautionary approach is essential. Based on the hazards of structurally similar compounds, such as other cyclohexenone derivatives and cyclic ketones, the following potential hazards should be considered.

Table 2.1: GHS Classification for Related Compounds (for reference)

Hazard Class	GHS Classification (Example Compound: 2- Cyclohexen-1-one)	Reference
Flammable Liquids	Category 3 (H226: Flammable liquid and vapour)	[3]
Acute Toxicity, Oral	Category 4 (H302: Harmful if swallowed)	[3]
Acute Toxicity, Dermal	Category 4 (H312: Harmful in contact with skin)	[3]
Acute Toxicity, Inhalation	Category 4 (H332: Harmful if inhaled)	[3]
Skin Corrosion/Irritation	Category 2 (H315: Causes skin irritation)	[3]
Serious Eye Damage/Eye Irritation	Category 1 (H318: Causes serious eye damage)	[3]

Note: The above classifications are for a related isomer and should be used for precautionary guidance only.

Quantitative Data Summary

Comprehensive toxicological data for **Cyclohex-3-en-1-one** is not readily available. The following tables summarize the known physical and chemical properties of **Cyclohex-3-en-1-one** and provide toxicological data for related compounds to offer a frame of reference.



Table 3.1: Physical and Chemical Properties of Cyclohex-3-en-1-one

Property	Value	Reference
CAS Number	4096-34-8	[2]
Molecular Formula	C ₆ H ₈ O	[2]
Molecular Weight	96.13 g/mol	[4]
Appearance	Data not available	
Boiling Point	155.3 °C at 760 mmHg	[3]
Flash Point	46.8 °C	[3]
Density	0.998 g/cm ³	[3]
Vapor Pressure	2.7854 hPa @ 20°C (estimated)	[2]

Table 3.2: Toxicological Data for Related Compounds (for reference)

Parameter	Value	Compound	Species	Reference
LD50 Oral	1,600 - 2,500 mg/kg	Cyclohexane- 1,3-dione	Rat	
LD50 Dermal	Data not available			
LC50 Inhalation	Data not available			

Table 3.3: Occupational Exposure Limits for Related Compounds (for reference)



Substance	Limit Value (8-hour TWA)	Organization	Reference
Cyclohexanone	20 ppm	ACGIH	[5]
Cyclohexanone	25 ppm (100 mg/m³)	NIOSH	[6]
Cyclohexanone	50 ppm (200 mg/m³)	OSHA	[6]
Cyclohexane	100 ppm	ACGIH	[7]
Cyclohexane	300 ppm	NIOSH/OSHA	[7]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Cyclohex-3-en-1-one** have not been published. The following are summaries of standard OECD (Organisation for Economic Co-operation and Development) guidelines that would be appropriate for evaluating the potential hazards of this compound.

Acute Oral Toxicity - Acute Toxic Class Method (OECD Test Guideline 423)

This method is used to estimate the acute oral toxicity (LD50) of a substance.

Methodology:

- Animals: Typically, young adult rats of a single sex (females are often preferred) are used.
 Animals are fasted overnight before dosing.
- Dose Administration: The test substance is administered in a single oral dose by gavage.
 The dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- Procedure: A stepwise procedure is used, with 3 animals per step. The outcome of the first step determines the next dose level. If mortality is observed, the dose for the next step is lowered. If no mortality occurs, the next higher dose is used.



- Observation: Animals are observed for mortality and clinical signs of toxicity (changes in skin, fur, eyes, and behavior) for at least 14 days. Body weight is recorded weekly.
- Endpoint: The LD50 is estimated based on the dose levels at which mortality is and is not observed. A full necropsy of all animals is performed at the end of the study.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD Test Guideline 439)

This in vitro method assesses the potential of a substance to cause skin irritation.

Methodology:

- Test System: A reconstructed human epidermis model, which is a three-dimensional tissue construct that mimics the biochemical and physiological properties of the upper layers of human skin, is used.
- Procedure: A small amount of the undiluted test substance is applied topically to the surface
 of the tissue. The exposure period is typically 60 minutes.
- Viability Assessment: After exposure and a post-incubation period, the tissue viability is
 determined using a colorimetric assay (e.g., MTT assay). The assay measures the reduction
 of MTT by mitochondrial dehydrogenases in viable cells, which results in a colored formazan
 product.
- Endpoint: The reduction in cell viability compared to negative controls is calculated. A
 substance is identified as an irritant if the mean tissue viability is reduced below 50%.

Safe Handling and Emergency Procedures Personal Protective Equipment (PPE) and Engineering Controls

Engineering Controls:

 Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

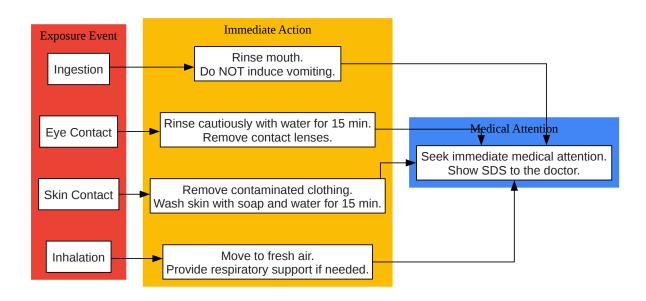


Personal Protective Equipment:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear a lab coat and impervious gloves (e.g., nitrile, neoprene). Gloves should be inspected before use and changed frequently.
- Respiratory Protection: If working outside a fume hood or if there is a risk of aerosol generation, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

First Aid Measures

A general first aid workflow is presented below. Always have the Safety Data Sheet available for emergency responders.



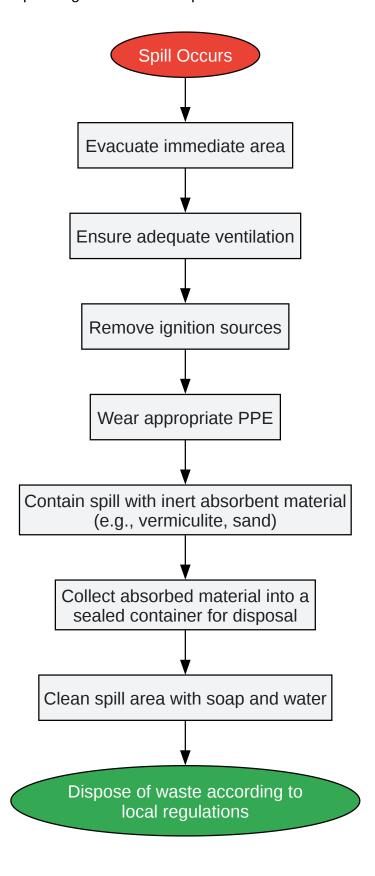
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Caption: General First Aid Workflow for Chemical Exposure.



Accidental Release Measures

A logical workflow for responding to a chemical spill is outlined below.





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Caption: Workflow for Chemical Spill Response.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist. Use non-sparking tools and take precautionary measures against static discharge.
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place. Store away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents.

Conclusion

While **Cyclohex-3-en-1-one** is a valuable compound in synthetic chemistry, the available safety and toxicological information is limited. This guide serves as a starting point for safe laboratory practices by summarizing known data and providing context through related compounds. It is imperative that all work with this chemical is preceded by a thorough, site-specific risk assessment and adherence to the principle of "As Low As Reasonably Practicable" (ALARP) for all potential exposures. Researchers are strongly encouraged to consult the latest supplier SDS and relevant institutional safety guidelines before use.

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